

Physical and chemical properties of 2-Chloro-3-methylisonicotinonitrile

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Compound of Interest

Compound Name: 2-Chloro-3-methylisonicotinonitrile

Cat. No.: B1508040

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An In-depth Technical Guide to **2-Chloro-3-methylisonicotinonitrile** for Advanced Research

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals engaged in drug development and complex organic synthesis. It moves beyond a simple data sheet to provide an in-depth analysis of the physical and chemical properties of **2-Chloro-3-methylisonicotinonitrile**, emphasizing the causality behind its reactivity and its practical applications as a versatile chemical intermediate.

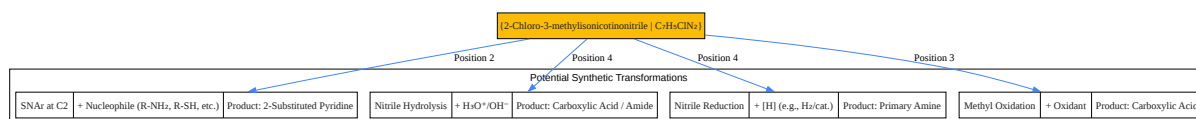
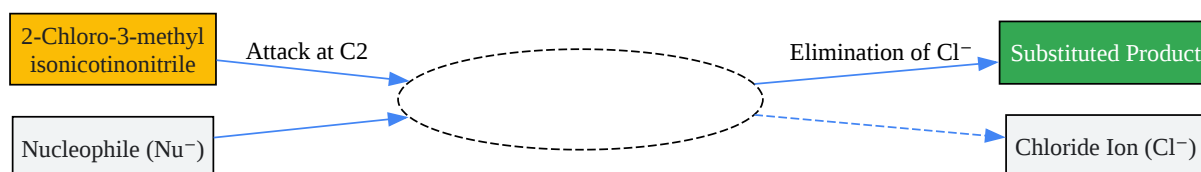
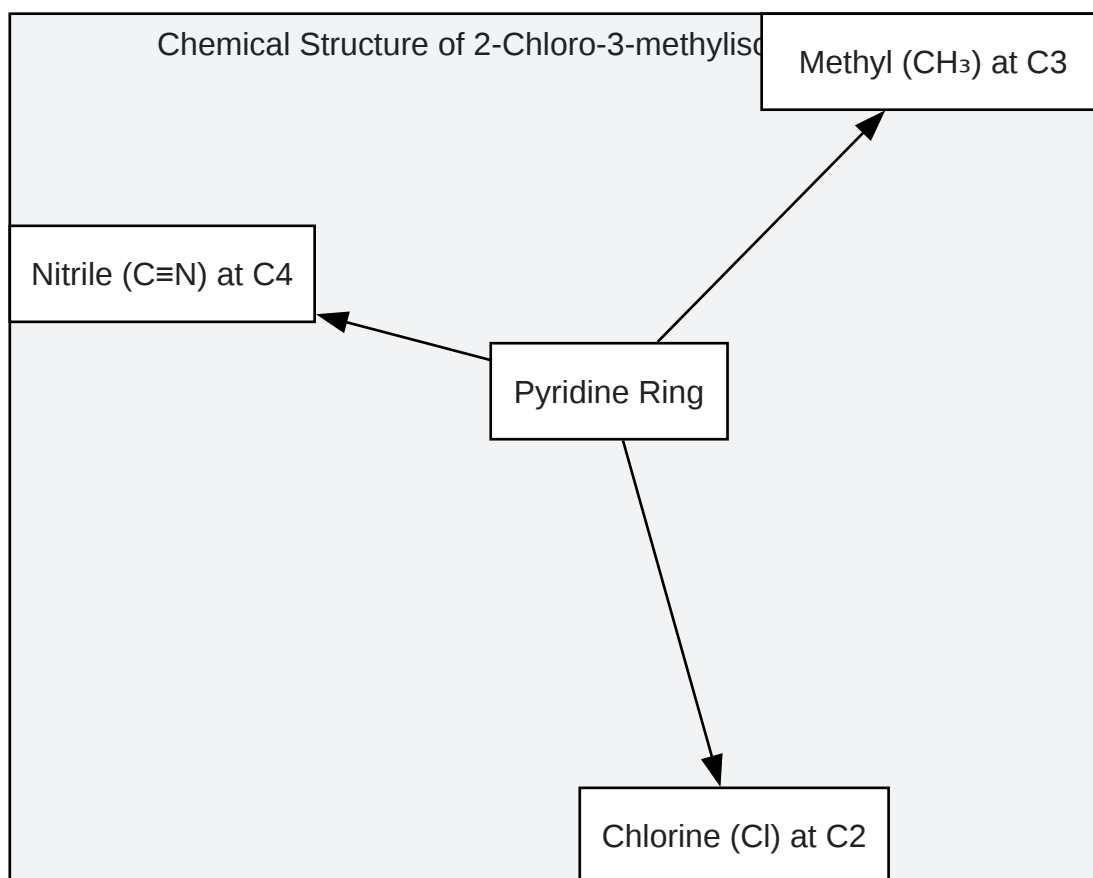
Core Molecular Identity and Structure

2-Chloro-3-methylisonicotinonitrile is a substituted pyridine derivative, a class of heterocyclic compounds of significant interest in medicinal chemistry and material science. Its structure incorporates three key functional groups—a chloro group, a methyl group, and a nitrile group—on a pyridine ring, making it a valuable and reactive building block for synthesizing more complex molecules.^[1]

Table 1: Chemical Identity

Identifier	Value
IUPAC Name	2-chloro-3-methylpyridine-4-carbonitrile
Synonyms	2-Chloro-3-methylisonicotinonitrile
CAS Number	1195189-83-3[1][2][3]
Molecular Formula	C ₇ H ₅ ClN ₂ [1][3]
Molecular Weight	152.58 g/mol [1][2][3]

The spatial arrangement of these functional groups dictates the molecule's electronic properties and reactivity, which will be explored in subsequent sections.



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